

Solubility of Dibutyl phthalate-d22 in organic solvents

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Compound of Interest

Compound Name: *Dibutyl phthalate-d22*

Cat. No.: *B1436279*

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An In-depth Technical Guide on the Solubility of **Dibutyl Phthalate-d22** in Organic Solvents

For the Attention of Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the solubility of Dibutyl phthalate (DBP). Specific quantitative data for the deuterated isotopologue, **Dibutyl phthalate-d22**, is not readily available in the public domain. The solubility of deuterated compounds is generally very similar to their non-deuterated counterparts. Therefore, the data presented for DBP serves as a strong proxy for the solubility of **Dibutyl phthalate-d22**.

Executive Summary

Dibutyl phthalate (DBP), a widely utilized plasticizer, exhibits high solubility in a range of common organic solvents. This technical guide consolidates available quantitative and qualitative solubility data for DBP, providing a valuable resource for laboratory professionals. The document outlines detailed experimental protocols for solubility determination and includes a visual workflow to guide researchers. While specific data for **Dibutyl phthalate-d22** is limited, the information herein provides a robust foundation for its application in scientific research and development.

Quantitative Solubility Data

The solubility of Dibutyl phthalate in various organic solvents is summarized in the table below. It is characterized by its miscibility with several common organic solvents, indicating it can be

mixed in all proportions without separation.

Solvent	Temperature (°C)	Solubility	Data Type	Source
Water	25	13 mg/L	Quantitative	[1]
Ethanol	Not Specified	Miscible	Qualitative	[2]
Diethyl Ether	Not Specified	Miscible	Qualitative	[2]
Acetone	Not Specified	Very Soluble	Qualitative	[2][3]
Benzene	Not Specified	Miscible	Qualitative	[2]

Note: "Miscible" indicates that the solute and solvent are soluble in all proportions. "Very Soluble" suggests a high degree of solubility, though a precise quantitative value is not specified in the cited sources.

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure in chemistry. The "shake-flask" method is a widely recognized and reliable technique for ascertaining the thermodynamic solubility of a substance.

Principle of the Shake-Flask Method

The shake-flask method involves creating a saturated solution of the solute in the solvent of interest. This is achieved by adding an excess amount of the solute to the solvent and agitating the mixture until equilibrium is reached. Once equilibrium is established, the undissolved solute is separated from the saturated solution, and the concentration of the solute in the clear solution is determined analytically.

Materials and Apparatus

- **Dibutyl phthalate-d22** (or Dibutyl phthalate)
- Selected organic solvents (e.g., ethanol, acetone, diethyl ether)

- Analytical balance
- Glass flasks or vials with stoppers
- Constant temperature shaker bath or incubator
- Centrifuge
- Syringe filters (e.g., 0.45 μm pore size)
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC, GC-MS)

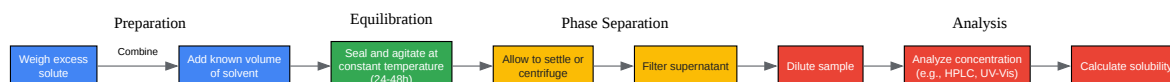
Detailed Experimental Procedure

- Preparation: Accurately weigh an amount of **Dibutyl phthalate-d22** that is in excess of its expected solubility and add it to a glass flask.
- Solvent Addition: Add a known volume of the desired organic solvent to the flask.
- Equilibration: Seal the flask and place it in a constant temperature shaker bath. Agitate the mixture at a constant speed for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached. The temperature should be carefully controlled and recorded.
- Phase Separation: After the equilibration period, allow the flask to stand undisturbed at the same constant temperature to permit the undissolved solute to settle. For finer separation, the mixture can be centrifuged.
- Sample Collection: Carefully withdraw a sample of the supernatant (the clear, saturated solution) using a pipette. To ensure no solid particles are transferred, the sample should be filtered through a syringe filter.
- Dilution: Accurately dilute the collected saturated solution with the same solvent to a concentration that falls within the linear range of the analytical instrument.

- Analysis: Analyze the diluted solution using a calibrated analytical method (e.g., UV-Vis spectrophotometry at a specific wavelength, HPLC with a suitable detector, or GC-MS) to determine the concentration of **Dibutyl phthalate-d22**.
- Calculation: Calculate the solubility of **Dibutyl phthalate-d22** in the solvent at the specified temperature based on the measured concentration and the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of an organic compound using the shake-flask method.



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Solubility Determination Workflow

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